

Reference Standard Guide: 5-Chloro-1H-indole-2-carbonitrile

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Compound of Interest

Compound Name: 5-Chloro-1H-indole-2-carbonitrile

CAS No.: 1374452-17-1

Cat. No.: B2872060

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CRITICAL IDENTITY ALERT: CAS MISMATCH

Before proceeding, verify your chemical identity. There is a common database conflict regarding CAS 53312-81-5.

- CAS 53312-81-5 formally refers to 5-Amino-2-fluorobenzonitrile (an aniline derivative).
- **5-Chloro-1H-indole-2-carbonitrile** (the subject of this guide) is a distinct bicyclic heterocycle (often associated with CAS 1374452-17-1 or similar derivatives depending on salt forms). Action: Do not rely solely on CAS numbers for this compound. Verify structure via ¹H-NMR and Mass Spectrometry (m/z ~176.01).

Introduction: The Scaffold of Interest

5-Chloro-1H-indole-2-carbonitrile is a high-value pharmacophore in drug discovery, particularly for Factor Xa inhibitors, antiviral agents, and kinase inhibitors. The C2-nitrile group is bio-isosteric with carbonyls but offers unique metabolic stability and hydrogen-bonding capabilities.

However, its utility as a Reference Standard is complicated by two factors:

- **Regioisomerism:** Synthetic routes often yield traces of 4-chloro or 6-chloro isomers, which are difficult to separate.
- **Hydrolytic Instability:** The nitrile group at the C2 position is susceptible to hydrolysis, converting to the amide (primary impurity) and subsequently the carboxylic acid.

This guide compares Certified Reference Materials (CRMs) against Synthesized Laboratory Standards, providing the analytical protocols necessary to validate their quality.

Comparative Analysis: CRM vs. Lab-Synthesized Standards

The choice of reference standard grade dictates the accuracy of your biological assays and impurity profiling.

Feature	Certified Reference Material (CRM)	Synthesized / Reagent Grade	Impact on Research
Purity (HPLC)	>99.5% (w/w)	>95.0% (Area %)	Reagent grade often contains 1-3% 5-chloroindole-2-carboxamide, skewing IC50 values.
Regio-Purity	Quantified (<0.1% 4/6-Cl isomers)	Unknown / Unspecified	Isomeric impurities can have 10-100x different binding affinities, leading to false positives.
Water Content	<0.1% (Karl Fischer)	Not Controlled	High water content accelerates nitrile hydrolysis during storage.
Traceability	NIST/Pharmacopeia Traceable	Batch-specific only	CRM is required for GMP release testing; Reagent grade is sufficient for early discovery.
Cost	High (\$500+ / 100mg)	Low (\$50 / 1g)	Use CRM for Quantitative assays; Use Reagent for Qualitative identification.

Experimental Protocols: Self-Validating Systems

To establish the "Trustworthiness" of your standard, you must run these two orthogonal protocols.

Protocol A: Regio-Selective HPLC Method (Purity & Impurity Profiling)

Objective: Separate the 5-chloro target from the 4-chloro/6-chloro isomers and the hydrolysis amide impurity. Rationale: Standard C18 columns often fail to resolve chloro-positional isomers. A Phenyl-Hexyl stationary phase is used here for its superior

interaction selectivity with the indole ring.

- Column: Phenyl-Hexyl, 150 x 4.6 mm, 3.5 μ m (e.g., Waters XSelect or Phenomenex Luna).
- Mobile Phase A: 0.1% Formic Acid in Water.
- Mobile Phase B: Acetonitrile.[1]
- Gradient:
 - 0-2 min: 5% B (Equilibration)
 - 2-15 min: 5%
60% B (Linear Ramp)
 - 15-20 min: 60%
95% B (Wash)
- Flow Rate: 1.0 mL/min.[2]
- Detection: UV @ 290 nm (Indole characteristic max).
- Temperature: 40°C.

Acceptance Criteria:

- Resolution (): > 1.5 between 5-Chloro-indole-2-carbonitrile and 5-Chloro-indole-2-carboxamide (hydrolysis impurity).

- Tailing Factor: < 1.2.

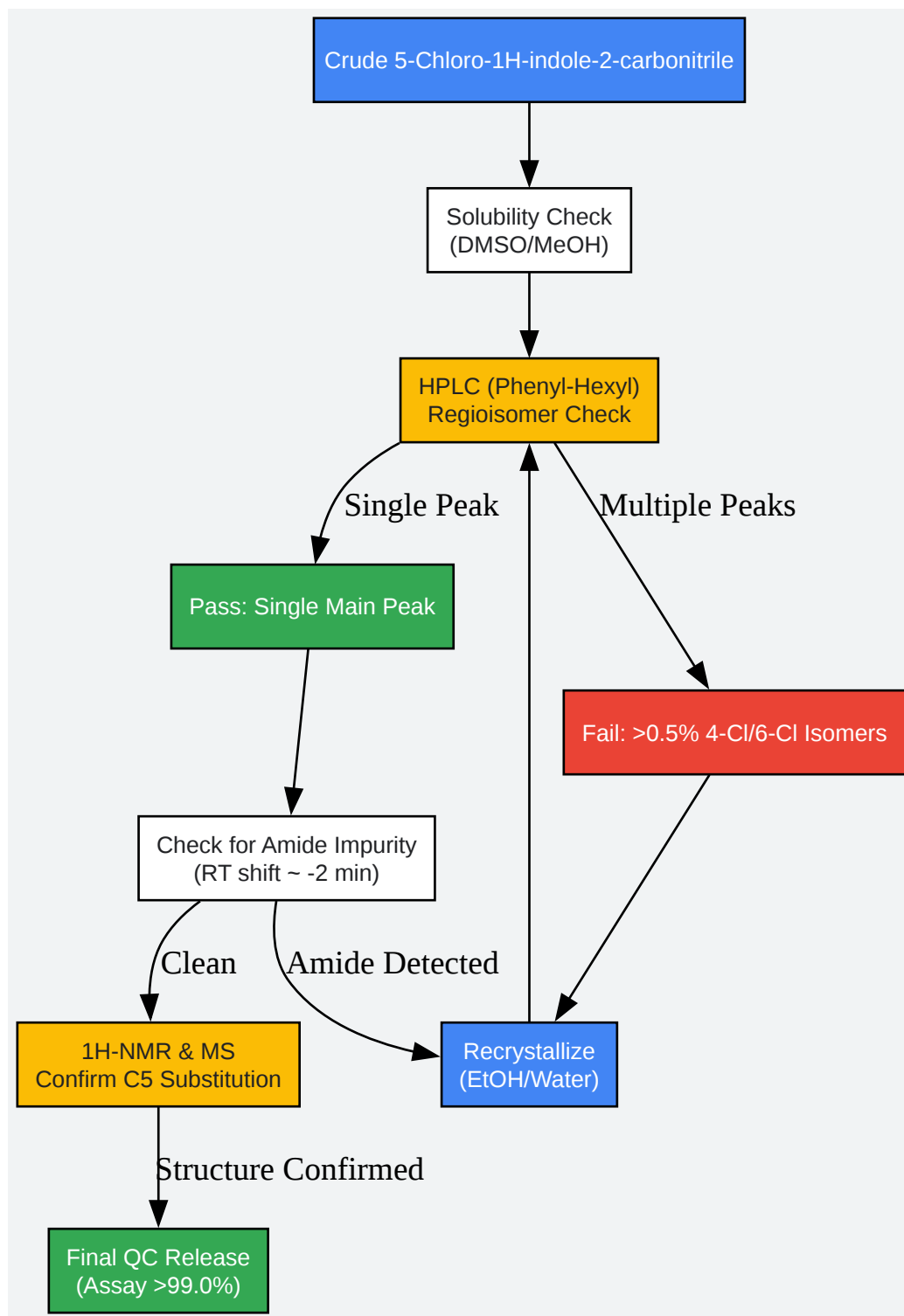
Protocol B: Structural Confirmation via $^1\text{H-NMR}$

Objective: Confirm the Chlorine position (C5) and the Nitrile integrity. Solvent: DMSO-d6.

- Key Signal 1 (N-H): Broad singlet ~12.5 ppm. (Disappearance on shake confirms acidic proton).
- Key Signal 2 (C3-H): Doublet or singlet ~7.4-7.5 ppm.
- Key Signal 3 (C4-H, C6-H, C7-H): The coupling constants () are critical.
 - C4-H: Look for a doublet with small meta-coupling (Hz).
 - C6-H: Look for a doublet of doublets (Hz).
 - C7-H: Look for a doublet (Hz).
 - Note: If the pattern shows two triplets, you likely have the 4-chloro or 7-chloro isomer.

Visualizing the Validation Workflow

The following diagram illustrates the decision matrix for qualifying a reference standard for this specific indole derivative.

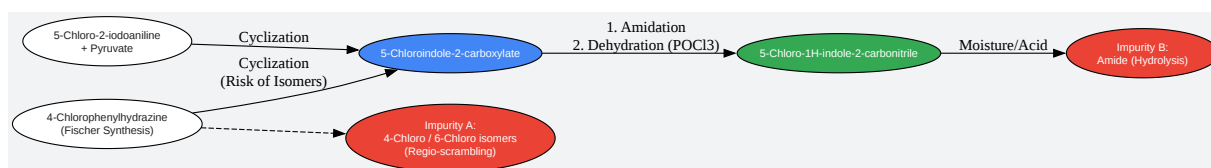


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Figure 1: Analytical Qualification Workflow. Note the critical loop for removing hydrolysis impurities (Amide) which form upon exposure to moisture.

Synthesis & Impurity Origins[4]

Understanding the synthesis helps predict impurities in your standard.



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Figure 2: Synthetic pathways showing the origin of regioisomers (from Fischer synthesis) and hydrolysis degradants.

Storage & Stability

To maintain the "Reference Standard" status:

- Desiccation: Store in a desiccator. The nitrile is hygroscopic.
- Temperature: -20°C is preferred; 2-8°C is acceptable for short term.

References

- International Conference on Harmonisation (ICH). (2005). Validation of Analytical Procedures: Text and Methodology Q2(R1). [Link](#)
- PubChem. (2025). [3][4] **5-chloro-1H-indole-2-carbonitrile** Compound Summary. National Library of Medicine. [Link](#)
- Sigma-Aldrich. (2025). Product Specification: 5-Amino-2-fluorobenzonitrile (CAS 53312-81-5) - Clarification of CAS Conflict. [Link](#)

- Popowycz, F., et al. (2021). Synthesis of New Highly Functionalized 1H-Indole-2-carbonitriles via Cross-Coupling Reactions. *Molecules*, 26(17). [Link](#)
- Sielc Technologies. (2024). Separation of Chloroindole isomers on Mixed-Mode and Reverse Phase Columns. [Link](#)

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Sources

- 1. Separation of 5-Chloroindole on Newcrom R1 HPLC column | SIELC Technologies [sielc.com]
- 2. sigmaaldrich.com [sigmaaldrich.com]
- 3. 5-Chloroindole | C₈H₆CIN | CID 87110 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 4. 5-chloro-1H-indole-2-carbonitrile | C₉H₅CIN₂ | CID 82653798 - PubChem [pubchem.ncbi.nlm.nih.gov]
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